

An In-depth Technical Guide on 3,5-Dinitropyridin-2-amine

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Compound of Interest

Compound Name: 3,5-Dinitropyridin-2-amine

Cat. No.: B182607

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Abstract

3,5-Dinitropyridin-2-amine is a heterocyclic aromatic amine containing two nitro groups, making it a compound of interest in energetic materials research and as a potential scaffold in medicinal chemistry. This technical guide provides a comprehensive overview of the available scientific information regarding its synthesis and purification. Notably, as of the latest literature review, a definitive crystal structure for **3,5-Dinitropyridin-2-amine** has not been publicly reported. Consequently, this guide focuses on the experimental protocols for its preparation and offers insights into potential crystallization methods based on analogous compounds.

Introduction

Derivatives of dinitropyridine are a significant class of compounds with applications ranging from energetic materials to pharmaceuticals. The presence of both nitro and amino functional groups on the pyridine ring can impart unique chemical and physical properties. Understanding the synthesis and purification of these molecules is crucial for further investigation into their potential applications. This document outlines the known synthesis of **3,5-Dinitropyridin-2-amine** and provides a suggested protocol for obtaining it in crystalline form, a prerequisite for definitive structural elucidation via X-ray crystallography.

Synthesis of 3,5-Dinitropyridin-2-amine

A detailed experimental protocol for the synthesis of **3,5-Dinitropyridin-2-amine** has been reported. The synthesis involves the amination of 2-chloro-3,5-dinitropyridine.

Experimental Protocol

The following protocol is adapted from a reported synthesis:

Materials:

- 2-Chloro-3,5-dinitropyridine
- Liquid ammonia
- Methanol
- Silica gel for flash chromatography
- Dichloromethane

Procedure:

- To a vessel containing approximately 30 mL of liquid ammonia at -76°C, add 0.25 g (1.23 mmol) of 2-chloro-3,5-dinitropyridine.
- Stir the resulting mixture at the reflux temperature of liquid ammonia (-33°C) for approximately 90 minutes.
- Slowly add 30 mL of methanol to the reaction mixture through a condenser.
- Allow the solution to warm to ambient temperature, which will facilitate the evaporation of the ammonia.
- Once the ammonia has evaporated, concentrate the remaining solution to dryness.
- Purify the crude product by flash chromatography using silica gel and dichloromethane as the eluent.
- The final product, 2-amino-3,5-dinitropyridine, is obtained as a pale yellow solid.

Crystallization

While a specific recrystallization protocol for **3,5-Dinitropyridin-2-amine** has not been detailed in the available literature, a common method for purification of the crude product is recrystallization from methanol. For analogous compounds, such as 2,6-diamino-3,5-dinitropyridine (PYX), solvent-antisolvent and cooling crystallization methods have been successfully employed to obtain high-quality crystals.

Suggested Recrystallization Protocol (from Methanol)

- Dissolve the crude **3,5-Dinitropyridin-2-amine** solid in a minimal amount of hot methanol.
- Once fully dissolved, allow the solution to cool slowly to room temperature.
- For further crystal growth, the solution can be placed in a cold bath (e.g., ice-water mixture).
- Collect the resulting pale yellow crystals by filtration.
- Wash the crystals with a small amount of cold methanol to remove any residual impurities.
- Dry the crystals under vacuum.

Crystal Structure

As of the date of this guide, a search of the Cambridge Structural Database (CSD) and the broader scientific literature did not yield an experimentally determined or computationally predicted crystal structure for **3,5-Dinitropyridin-2-amine**. Therefore, quantitative data regarding its crystal system, space group, unit cell dimensions, and other crystallographic parameters are not available.

Workflow and Diagrams

The following diagram illustrates the workflow for the synthesis and purification of **3,5-Dinitropyridin-2-amine**.

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